

An In-depth Technical Guide to Ethylenediaminetetraacetic Acid Tetrasodium Salt Hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethylenediaminetetraacetic acid
tetrasodium salt hydrate*

Cat. No.: *B151916*

[Get Quote](#)

This guide provides comprehensive technical information on ethylenediaminetetraacetic acid (EDTA) tetrasodium salt hydrate, tailored for researchers, scientists, and professionals in drug development.

Chemical Identification and Properties

Ethylenediaminetetraacetic acid tetrasodium salt is a powerful chelating agent. It exists in various hydrated forms, each with a specific CAS number.

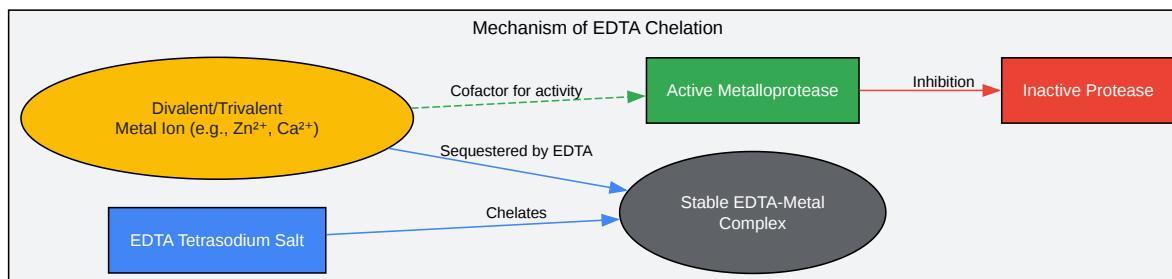
Identifier	Anhydrous	Dihydrate	Tetrahydrate	General Hydrate
CAS Number	64-02-8[1][2][3]	10378-23-1[4][5]	13235-36-4[1][6] [7]	194491-31-1[2]
Molecular Formula	$C_{10}H_{12}N_2Na_4O_8$	$C_{10}H_{12}N_2Na_4O_8 \cdot 2H_2O$ [5]	$C_{10}H_{12}N_2Na_4O_8 \cdot 4H_2O$ [1]	$C_{10}H_{12}N_2Na_4O_8 \cdot xH_2O$ [2]
Molecular Weight	380.17 g/mol	416.21 g/mol [5]	452.2 g/mol (approx.)	380.17 g/mol (anhydrous basis)
Appearance	White crystalline solid[1]	White crystals or powder[4]	White solid[1]	Powder

Physicochemical Properties

Property	Value
pKa	2.0, 2.7, 6.2, 10.3[2][8]
pH	~11.3 (1% aqueous solution)[1]
Solubility	Highly soluble in water[1]
Melting Point	>300°C[3]

Mechanism of Action: Metal Ion Chelation

The primary function of EDTA is its ability to sequester di- and trivalent metal ions. This chelating action is fundamental to its various applications. By forming stable, water-soluble complexes with metal ions, EDTA effectively removes them from solution, preventing them from participating in chemical reactions.



[Click to download full resolution via product page](#)

Caption: Mechanism of metalloprotease inhibition by EDTA.

Applications in Research and Drug Development

EDTA tetrasodium salt hydrate is a versatile tool in various scientific applications:

- Enzyme Inhibition: It is used to inhibit metalloproteases and other enzymes that require divalent cations as cofactors by chelating the metal ions essential for their activity.[4]
- Stabilizing Agent: In pharmaceutical formulations, it enhances the stability and shelf-life of drugs by sequestering trace metal ions that can catalyze degradation of active pharmaceutical ingredients (APIs).[9][10][11]
- Anticoagulant: It is employed as an anticoagulant for hematological testing, as it prevents platelet aggregation and preserves the morphology of blood cells.[4] The optimal concentration for this purpose is 1.5 mg per ml of blood.[2][8]
- Cell Culture: It is used as a chelating agent in the isolation of cells, such as human endometrial stem cells.

Experimental Protocols

Preparation of 0.5 M EDTA Stock Solution (pH 8.0)

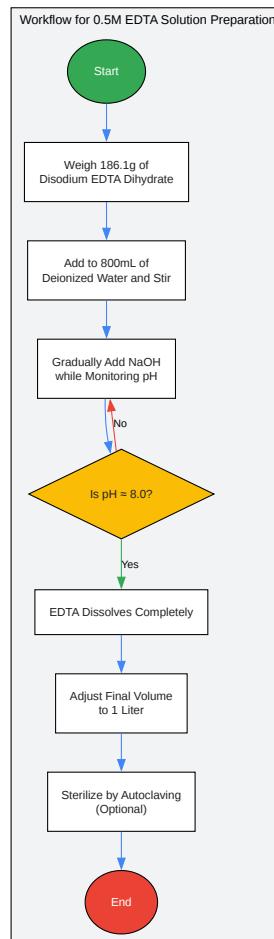
This protocol details the preparation of a 1-liter stock solution of 0.5 M EDTA. The dissolution of EDTA is pH-dependent, and it will only dissolve fully when the pH is adjusted to approximately 8.0.[12]

Materials:

Component	Molecular Formula	Molecular Weight (g/mol)	Quantity for 1 L
Disodium EDTA dihydrate	C ₁₀ H ₁₄ N ₂ Na ₂ O ₈ ·2H ₂ O	372.24	186.1 g[12]
Deionized Water (H ₂ O)	H ₂ O	18.02	~800 mL initially, then q.s. to 1 L[12]
Sodium Hydroxide (NaOH)	NaOH	40.00	~20 g of pellets (to adjust pH)[12]

Procedure:

- Weighing: Accurately weigh 186.1 g of disodium EDTA dihydrate.
- Initial Mixing: Add the EDTA powder to a beaker containing approximately 800 mL of deionized water. Stir vigorously. The solution will be cloudy as the EDTA will not fully dissolve at this stage.[12]
- pH Adjustment: While stirring, gradually add solid NaOH pellets or a concentrated NaOH solution. Monitor the pH of the solution continuously using a pH meter.[12][13]
- Dissolution: As the pH approaches 8.0, the EDTA will completely dissolve, and the solution will become clear.[12][13]
- Final Volume Adjustment: Once the pH is stable at 8.0, transfer the solution to a graduated cylinder and add deionized water to bring the final volume to 1 liter.[12]
- Sterilization: For applications requiring sterility, the solution can be autoclaved.[12]
- Storage: Store the 0.5 M EDTA solution at room temperature.[12]



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of a 0.5M EDTA stock solution.

Safety and Toxicology

EDTA tetrasodium salt is classified as hazardous. It is harmful if swallowed or inhaled and can cause serious eye damage.[\[5\]](#)[\[6\]](#)

Toxicological Data:

Metric	Value	Species
Oral LD ₅₀	1658 - 1780 mg/kg	Rat [3]

It is essential to handle this chemical with appropriate personal protective equipment, including gloves, eye protection, and a dust mask. Store in a well-ventilated area.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetrasodium EDTA - Wikipedia [en.wikipedia.org]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. Hazardous substance assessment – EDTA tetrasodium salt - Canada.ca [canada.ca]
- 4. Ethylenediaminetetraacetic acid tetrasodium salt dihydrate | 10378-23-1 [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. scbt.com [scbt.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. chemimpex.com [chemimpex.com]
- 10. chemimpex.com [chemimpex.com]
- 11. nbinno.com [nbinno.com]
- 12. benchchem.com [benchchem.com]
- 13. 0.5 M EDTA (0.5 L) [protocols.io]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethylenediaminetetraacetic Acid Tetrasodium Salt Hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b151916#cas-number-for-ethylenediaminetetraacetic-acid-tetrasodium-salt-hydrate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com